

1-Azakenpauellone solubility issues in aqueous solutions

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Compound Focus: 1-Azakenpauellone

Cat. No.: S515750

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Solubility Profile of 1-Azakenpauellone

The following table summarizes the key solubility data and physical properties of **1-Azakenpauellone**:

Property	Value / Description	Notes / Source
Aqueous Solubility	Insoluble or slightly soluble [1] [2]	Major challenge for experiments.
DMSO Solubility	66 mg/mL (201.12 mM) [1]	Primary solvent for stock solutions.
Ethanol Solubility	Insoluble [1]	Not a viable solvent.
Molecular Weight	328.16 g/mol [1] [2]	-
Appearance	Yellow solid [2]	-

Experimental Protocols and Formulations

Here are the detailed methodologies for preparing working solutions of **1-Azakenpauellone** for your research.

In Vitro: Preparing a Stock Solution in DMSO

This is the standard method for creating a concentrated stock solution for cell-based assays [1].

- **Calculation:** Determine the mass of **1-Azakenpaullone** needed to achieve a 66 mg/mL solution in anhydrous DMSO. For example, to make 1 mL of stock solution, you would weigh 66 mg of the compound.
- **Dissolution:** Transfer the weighed compound to a suitable vial. Add the calculated volume of pure, anhydrous DMSO to achieve the final concentration.
- **Mixing:** Vortex or sonicate the mixture briefly to ensure complete dissolution and to obtain a clear solution.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability.
- **Working Dilution:** For cell culture experiments, dilute this stock solution directly into your aqueous cell culture medium. The final DMSO concentration should typically be kept below 0.1-0.5% to maintain cell viability. Note that adding the compound directly to aqueous buffers without DMSO will likely cause precipitation.

In Vivo: Preparing a Clear Solution for Animal Studies

A specific formulation has been validated for animal administration to ensure the compound remains in solution [1].

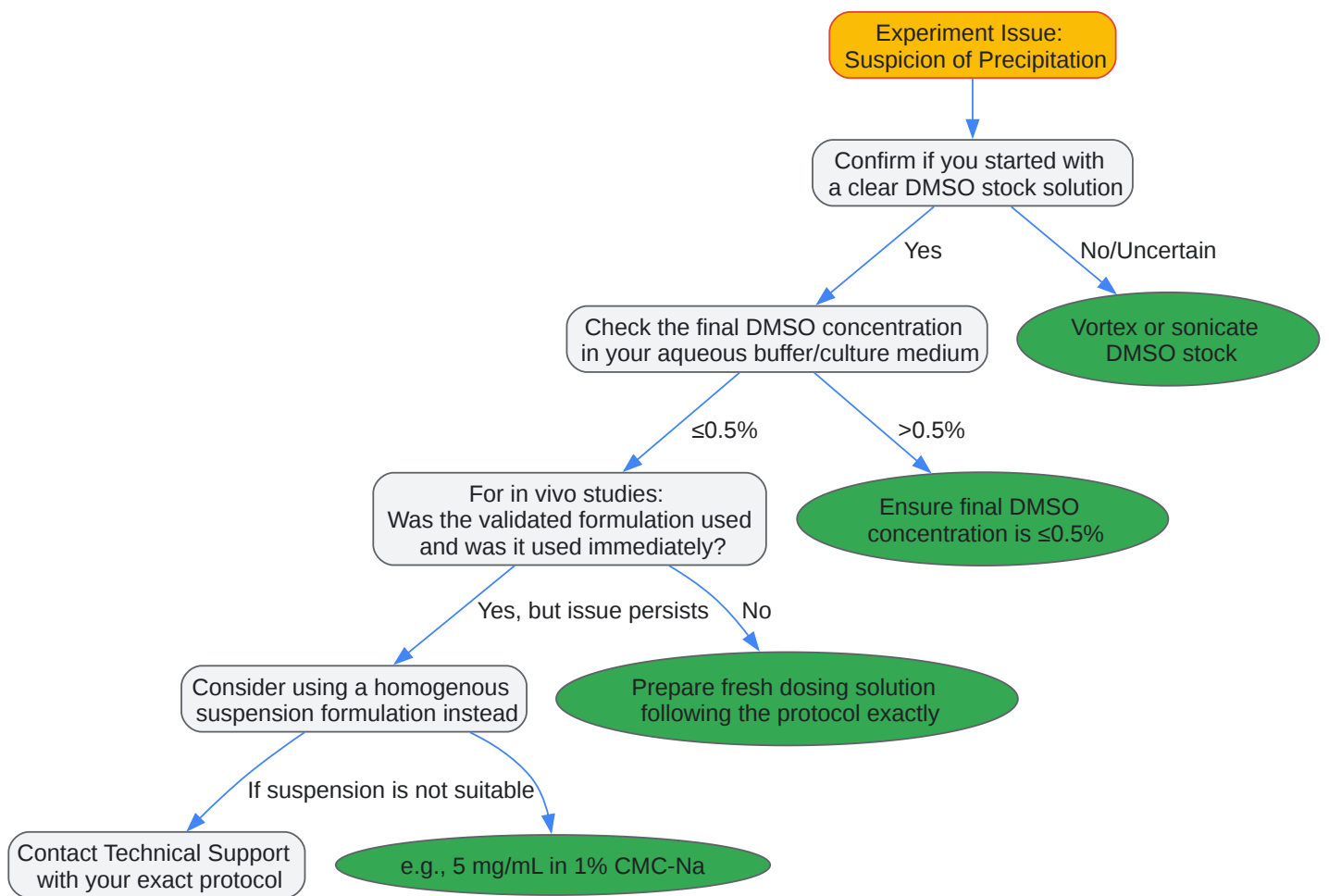
- **Final Concentration:** 3.30 mg/mL (10.06 mM)
- **Formulation:**
 - 5% DMSO
 - 40% PEG 300
 - 5% Tween 80
 - 50% ddH₂O (double-distilled water)

Preparation Steps [1]:

- Create a clarified DMSO stock: First, dissolve **1-Azakenpaullone** in a small volume of DMSO to a concentration of 66 mg/mL.
- Add PEG 300: Take 50 µL of the DMSO stock and add it to 400 µL of PEG 300. Mix thoroughly until the solution is clear.
- Add Tween 80: To the mixture from step 2, add 50 µL of Tween 80. Mix evenly until clear.
- Add aqueous phase: Finally, add 500 µL of ddH₂O to adjust the total volume to 1 mL. Mix thoroughly.
- **Critical Note:** The mixed solution should be used immediately for the best results in your in vivo studies.

Troubleshooting Guide & FAQs

The following diagram outlines a logical workflow for addressing common solubility-related problems in your experiments.



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Frequently Asked Questions

Q1: My compound is precipitating when I add the DMSO stock to my cell culture medium. What should I do? This is the most common issue. First, ensure your DMSO stock is clear. Then, verify that you are performing a serial dilution. Add the DMSO stock directly to the medium while vortexing or pipetting to mix rapidly. Finally, confirm that the final DMSO concentration does not exceed 0.5%. If problems persist, consider making a fresh, more dilute stock solution in DMSO.

Q2: Is there an alternative solvent to DMSO for in vitro work? The available data indicates that **1-Azakenpaullone** is insoluble in water and ethanol [1]. DMSO is the only solvent identified in the literature for creating concentrated stock solutions for research.

Q3: What should I do if the clear solution formulation for in vivo studies doesn't work? If you continue to face issues with precipitation in your animal dosing solution, you can use a **homogeneous suspension** as an alternative. One validated method is to prepare a suspension at 5 mg/mL in a 1% carboxymethyl cellulose sodium salt (CMC-Na) solution [1].

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References

1. 1-Azakenpaullone | GSK-3 inhibitor | Mechanism [selleckchem.com]
2. 1-Azakenpaullone | GSK-3 [targetmol.com]

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